

An In-depth Technical Guide to C.I. 70800 (Indanthrone)

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Compound of Interest

Compound Name: Vat Brown 1

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For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. 70800, scientifically known as Indanthrone, is a polycyclic aromatic organic compound with the molecular formula $C_{28}H_{14}N_2O_4$ and CAS number 81-77-6.[1] A member of the anthraquinone family of dyes, it is widely recognized for its exceptional stability to light and heat.[2] While its primary application lies in the pigment and textile industries as a blue vat dye, its unique electronic properties have led to investigations into its potential as an organic semiconductor and photocatalyst.[1] This guide provides a comprehensive overview of the technical data and experimental protocols related to Indanthrone, with a focus on its chemical and physical properties, synthesis, and potential areas of research interest for the scientific community.

Chemical and Physical Properties

Indanthrone is a dark blue solid with a metallic luster.[2] Its robust molecular structure contributes to its high thermal stability and general insolubility in water and common organic solvents.[1][2] Detailed physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of C.I. 70800 (Indanthrone)

Property	Value	Reference(s)
Molecular Formula	C ₂₈ H ₁₄ N ₂ O ₄	[1]
Molar Mass	442.43 g/mol	[1]
CAS Number	81-77-6	[2]
Appearance	Dark blue solid, blue needles with metallic luster	[1][2]
Melting Point	470-500 °C (decomposes)	[1]
Density	1.6 g/mL	[1]
Solubility	Insoluble in water and alcohol. Slightly soluble in hot chloroform, o-chlorophenol, and quinoline. Soluble in concentrated sulfuric acid.	[2]
UV max	278 nm	[3]

Note: Due to the low solubility of Indanthrone, experimental ¹H-NMR and ¹³C-NMR spectral data for the unmodified compound are not readily available in the literature. The available NMR data pertains to soluble derivatives.

Experimental Protocols

Synthesis of Indanthrone

The industrial synthesis of Indanthrone typically involves the dimerization of 2-aminoanthraquinone in a molten alkali medium at high temperatures. The following protocol is a generalized procedure based on established methods.[1]

Materials:

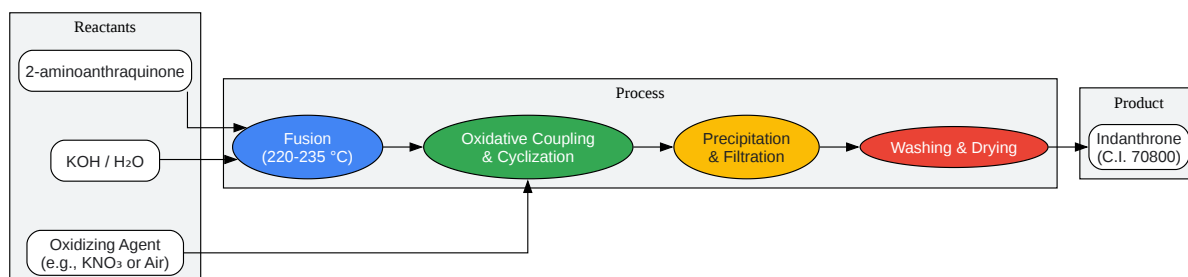
- 2-aminoanthraquinone
- Potassium hydroxide (KOH)

- An oxidizing agent (e.g., potassium nitrate or air)
- Water

Procedure:

- A mixture of potassium hydroxide and a small amount of water is heated to create a fused alkali melt at a temperature between 220-235 °C.
- 2-aminoanthraquinone is gradually added to the molten potassium hydroxide with constant stirring.
- An oxidizing agent, such as potassium nitrate, can be added to the reaction mixture to facilitate the oxidative coupling. Alternatively, air can be bubbled through the mixture.
- The reaction is allowed to proceed for several hours until the dimerization and subsequent cyclization are complete.
- The reaction mass is then cooled and diluted with water.
- The crude Indanthrone precipitates and is collected by filtration.
- The collected solid is washed thoroughly with hot water to remove any remaining alkali and other impurities.
- The product is then dried to yield crude Indanthrone.

Diagram 1: Synthesis of Indanthrone from 2-aminoanthraquinone



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Caption: A workflow diagram illustrating the key stages in the synthesis of Indanthrone.

Purification of Indanthrone

Crude Indanthrone can be purified by various methods, including recrystallization from high-boiling point solvents or through a process involving its leuco form. A common purification technique involves dissolving the crude product in concentrated sulfuric acid followed by precipitation.

Materials:

- Crude Indanthrone
- Concentrated sulfuric acid (98%)
- Water
- A reducing agent (e.g., sodium hydrosulfite) - for leuco-dye method
- An alkali (e.g., sodium hydroxide) - for leuco-dye method

Procedure (Sulfuric Acid Method):

- Crude Indanthrone is dissolved in concentrated sulfuric acid at room temperature with stirring.
- The solution is then carefully and slowly poured into a large volume of cold water with vigorous agitation.
- The purified Indanthrone precipitates out of the solution.
- The precipitate is collected by filtration.
- The solid is washed extensively with water until the filtrate is neutral to remove all traces of acid.
- The purified Indanthrone is then dried.

Potential Research Applications

While the primary use of Indanthrone is as a pigment, its chemical structure and properties suggest potential applications in other scientific fields that may be of interest to researchers in materials science and drug development.

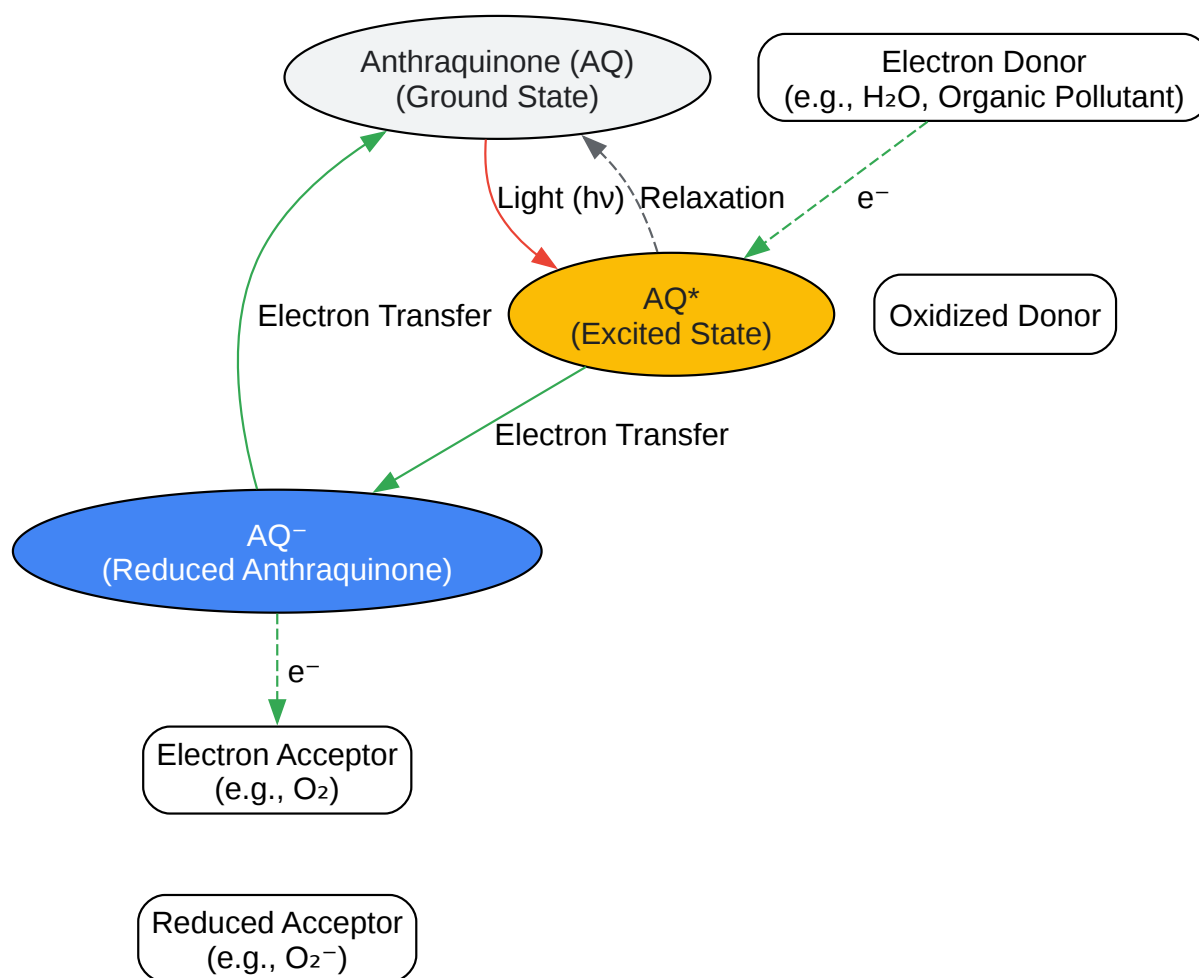
Organic Electronics

Indanthrone has been investigated for its properties as an organic semiconductor.^[1] Its planar, polycyclic aromatic structure allows for π - π stacking in the solid state, which can facilitate charge transport. This opens up possibilities for its use in organic field-effect transistors (OFETs), organic photovoltaics (OPVs), and other electronic devices.

Photocatalysis

Anthraquinone derivatives are known to be photochemically active.^[4] Indanthrone has been explored as a photocatalyst, for instance, in the generation of oxygen from water using solar energy.^[1] The mechanism generally involves the absorption of light to form an excited state, which can then participate in redox reactions.

Diagram 2: General Mechanism of Anthraquinone-based Photocatalysis



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Caption: A simplified diagram of the photocatalytic cycle of an anthraquinone derivative.

Relevance to Drug Development

The anthraquinone scaffold is present in numerous biologically active compounds and approved drugs, particularly in the realm of oncology.[5][6] Drugs such as doxorubicin and mitoxantrone, which contain an anthraquinone core, are known to intercalate with DNA and inhibit topoisomerase II, leading to cytotoxic effects in cancer cells.[6][7]

While there is a lack of direct studies on the biological activity or cytotoxicity of Indanthrone itself, its structural similarity to these well-established anticancer agents suggests that it could be a starting point for the design and synthesis of novel therapeutic agents. Researchers could explore derivatives of Indanthrone to enhance solubility and introduce functional groups that may interact with biological targets. However, it is important to note that many anthraquinone-based drugs exhibit cardiotoxicity, which is a significant consideration in the development of new analogues.[8]

Safety and Handling

Indanthrone is considered to be of low toxicity. However, as with any chemical, appropriate safety precautions should be taken in a laboratory setting. It is a fine powder, and inhalation of dust should be avoided. It is recommended to use personal protective equipment, including gloves, safety glasses, and a lab coat, when handling this compound. Indanthrone is stable under normal conditions but may be sensitive to strong oxidizing agents.

Conclusion

C.I. 70800 (Indanthrone) is a well-characterized compound with a rich history in the dye industry. Its robust chemical nature and interesting photophysical properties make it a candidate for further investigation in materials science. For drug development professionals, while Indanthrone itself has no established biological activity, its core anthraquinone structure is a privileged scaffold in medicinal chemistry. Future research could focus on the synthesis of soluble Indanthrone derivatives and the evaluation of their biological properties, potentially leading to the discovery of novel compounds with therapeutic potential. This guide provides a foundational resource for researchers interested in exploring the chemistry and potential applications of this intriguing molecule.

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